

# An In-depth Technical Guide to 2-(3-Methylphenoxy)benzylamine

**Author:** BenchChem Technical Support Team. **Date:** May 2026

## Compound of Interest

|                |  |
|----------------|--|
| Compound Name: | [2-(3-Methylphenoxy)phenyl]methanamine |
| CAS No.:       | 893752-87-9                            |
| Cat. No.:      | B2855345                               |

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A Note on Nomenclature: The compound 2-(3-Tolyloxy)benzylamine is more commonly and formally referred to as 2-(3-Methylphenoxy)benzylamine. The terms "tolyloxy" and "methylphenoxy" are chemically synonymous. This guide will use the name 2-(3-Methylphenoxy)benzylamine and its corresponding CAS number.

CAS Number: 91933-72-1

This guide provides a comprehensive overview of the chemical and physical properties, safety data, handling procedures, and potential applications of 2-(3-Methylphenoxy)benzylamine, tailored for researchers, scientists, and professionals in drug development.

## Section 1: Chemical and Physical Properties

A thorough understanding of the physicochemical properties of a compound is fundamental to its safe and effective use in a research and development setting. While specific experimental data for 2-(3-Methylphenoxy)benzylamine is not widely published, properties can be inferred from structurally similar compounds like benzylamine.

Table 1: Physicochemical Properties of Benzylamine (as a reference)

| Property            | Value                                  | Source |
|---------------------|--|--------|
| Molecular Formula   | C7H9N                                  |        |
| Molar Mass          | 107.156 g/mol                          |        |
| Appearance          | Colorless to slightly yellowish liquid |        |
| Odor                | Amine-like                             |        |
| Density             | 0.981 g/cm <sup>3</sup> (20 °C)        |        |
| Melting Point       | 10 °C                                  |        |
| Boiling Point       | 184 - 185 °C                           |        |
| Solubility in water | Miscible                               |        |
| Vapor Pressure      | 0.662 mmHg at 25 °C                    |        |
| Flash Point         | 65 °C                                  |        |

It is crucial to experimentally determine the properties of 2-(3-Methylphenoxy)benzylamine for precise applications.

## Section 2: Safety and Hazard Information

Based on the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), and data from similar benzylamine compounds, 2-(3-Methylphenoxy)benzylamine is expected to be a hazardous substance. The following hazard statements and precautionary measures are based on data for benzylamine and should be considered minimal precautions for handling 2-(3-Methylphenoxy)benzylamine.[\[1\]](#)

Hazard Statements:[\[1\]](#)

- H227: Combustible liquid.
- H302 + H312: Harmful if swallowed or in contact with skin.

- H314: Causes severe skin burns and eye damage.
- H317: May cause an allergic skin reaction.[1]
- H412: Harmful to aquatic life with long lasting effects.[1]

Precautionary Statements:[1]

- P210: Keep away from heat, sparks, open flames, and hot surfaces. No smoking.
- P260: Do not breathe dust/fume/gas/mist/vapors/spray.
- P264: Wash skin thoroughly after handling.
- P270: Do not eat, drink or smoke when using this product.
- P280: Wear protective gloves/ protective clothing/ eye protection/ face protection.
- P301 + P330 + P331: IF SWALLOWED: rinse mouth. Do NOT induce vomiting.
- P303 + P361 + P353: IF ON SKIN (or hair): Take off immediately all contaminated clothing. Rinse skin with water/ shower.
- P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
- P310: Immediately call a POISON CENTER or doctor/physician.

Toxicological Information: While specific toxicological data for 2-(3-Methylphenoxy)benzylamine is limited, data for benzylamine indicates an oral LD50 of 552 mg/kg in rats. Chronic exposure to related aromatic amines has been linked to various health concerns, including potential carcinogenicity and mutagenicity.[2] Therefore, it is imperative to handle this compound with appropriate engineering controls and personal protective equipment to minimize exposure.

## Section 3: Experimental Protocols and Handling

### 3.1 Personal Protective Equipment (PPE)

When handling 2-(3-Methylphenoxy)benzylamine, a comprehensive PPE strategy is mandatory to prevent skin and eye contact, and inhalation.

Caption: Mandatory PPE for handling 2-(3-Methylphenoxy)benzylamine.

### 3.2 Handling and Storage

- **Handling:** All manipulations of 2-(3-Methylphenoxy)benzylamine should be conducted in a well-ventilated chemical fume hood.[3] Avoid the formation of aerosols or mists.[4] Use non-sparking tools and take precautionary measures against static discharge.
- **Storage:** Store in a cool, dry, and well-ventilated area away from incompatible materials such as acids, oxidizing agents, and sources of ignition.[5][6] Keep containers tightly closed to prevent exposure to air and moisture.[6] The storage area should be designated for corrosive and combustible materials.

### 3.3 Spill and Emergency Procedures

In the event of a spill, immediately evacuate the area and ensure adequate ventilation.[3] Remove all sources of ignition.[3] Contain the spill using an inert absorbent material like sand or vermiculite.[5] Do not allow the material to enter drains or waterways.[3] Contaminated materials should be placed in a sealed, labeled container for proper disposal.[5] For skin or eye contact, flush with copious amounts of water for at least 15 minutes and seek immediate medical attention.[7]

### 3.4 Disposal

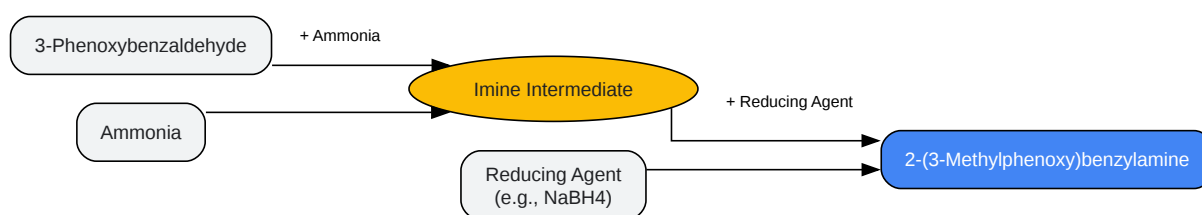
Waste materials containing 2-(3-Methylphenoxy)benzylamine must be treated as hazardous waste.[5] Dispose of the chemical and its container in accordance with local, state, and federal regulations. One recommended method for disposal of similar compounds is incineration after mixing with a more flammable solvent.

## Section 4: Synthesis and Potential Applications

Benzylamines are a class of compounds with diverse applications in organic synthesis and medicinal chemistry.[8] They serve as key intermediates in the preparation of pharmaceuticals, agrochemicals, and other specialty chemicals.

## 4.1 Synthesis

The synthesis of benzylamines can be achieved through various methods. A common industrial route is the reaction of benzyl chloride with ammonia. Laboratory-scale syntheses often involve the reduction of benzonitriles or the reductive amination of benzaldehydes.[9] The synthesis of N-benzylamines can also be achieved by reacting a benzaldehyde with a primary amine to form an imine, which is then hydrogenated.[10] For substituted benzylamines like 4-(4-methylphenoxy)benzylamine, a multi-step synthesis involving the reaction of p-cresol with p-chlorobenzonitrile followed by reduction has been described.[11]



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Caption: A generalized workflow for the synthesis of benzylamines via reductive amination.

## 4.2 Potential Applications in Drug Development

The benzylamine scaffold is a privileged structure in medicinal chemistry, appearing in a wide range of biologically active molecules. The tolyloxy moiety can modulate the lipophilicity and electronic properties of the molecule, potentially influencing its pharmacokinetic and pharmacodynamic profile. While specific applications for 2-(3-Methylphenoxy)benzylamine are not extensively documented, its structural motifs suggest potential for investigation in areas such as:

- **Receptor Agonists/Antagonists:** The amine functionality can interact with various biological targets.
- **Enzyme Inhibitors:** The overall structure could be tailored to fit into the active site of specific enzymes.

- Building Block for Complex Molecules: It can serve as a versatile starting material for the synthesis of more complex drug candidates.

Further research is necessary to fully elucidate the pharmacological potential of this compound.

## Section 5: Conclusion

2-(3-Methylphenoxy)benzylamine is a chemical compound that requires careful handling due to its potential hazards. This guide provides a foundational understanding of its properties, safety precautions, and potential utility. Adherence to the safety protocols outlined is paramount for any researcher working with this substance. As with any chemical, a thorough risk assessment should be conducted before commencing any experimental work.

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- To cite this document: BenchChem. [An In-depth Technical Guide to 2-(3-Methylphenoxy)benzylamine]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b2855345/docs#an-in-depth-technical-guide-to-2-3-methylphenoxy-benzylamine]

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